

Technical Guide: 2-Hydroxy-4'-phenoxyacetophenone vs. 4'-Phenoxyacetophenone

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Compound of Interest

Compound Name: 2-Hydroxy-4'-phenoxyacetophenone

CAS No.: 92254-23-4

Cat. No.: B3389259

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Core Focus: Structural Profiling, Synthetic Pathways, and Drug Development Utility

Executive Summary

In medicinal chemistry, the transition from a methyl ketone (4'-phenoxyacetophenone) to an -hydroxy ketone (**2-Hydroxy-4'-phenoxyacetophenone**) represents a critical activation step. [1] While the former serves as a stable, bulk intermediate for introducing the hydrophobic phenoxyphenyl moiety, the latter is a reactive "warhead" scaffold. The

-hydroxy functionality allows for the rapid construction of bioactive heterocycles—specifically imidazoles and oxazoles—which are ubiquitous in kinase inhibitors (e.g., p38 MAPK inhibitors) and antifungal agents.

Chemical Profiling & Structural Identity[1][2][3]

The primary distinction lies in the substitution at the

-carbon (C2 position of the ethanone chain).[1]

Feature	4'-Phenoxyacetophenone	2-Hydroxy-4'-phenoxyacetophenone
Structure		
IUPAC Name	1-(4-phenoxyphenyl)ethanone	2-hydroxy-1-(4-phenoxyphenyl)ethanone
CAS Number	5031-78-7	92254-23-4
Mol.[1][2] Weight	212.25 g/mol	228.24 g/mol
Functionality	Methyl Ketone (Nucleophilic -C)	-Hydroxy Ketone (Bifunctional)
Stability	High; stable at RT.[1]	Moderate; prone to dimerization/oxidation.[1]
Primary Use	Precursor; Friedel-Crafts substrate.[1]	Heterocycle synthesis; Pharmacophore scaffold.[1]

Synthetic Pathways & Manufacturing Logic[1][5]

The synthesis of the 2-hydroxy derivative typically proceeds sequentially from the methyl ketone.[1] Direct oxidation is possible but often yields side products; therefore, a two-step halogenation-hydrolysis protocol is the industry standard for high purity.[1]

Pathway Visualization (Graphviz)[1]



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Figure 1: Stepwise synthetic progression from the raw material diphenyl ether to the target -hydroxy ketone.

Detailed Reaction Mechanisms[1]

Step 1: Synthesis of 4'-Phenoxyacetophenone

This is a classic Friedel-Crafts Acylation.[1] Diphenyl ether is reacted with acetyl chloride in the presence of a Lewis acid catalyst (

).[1]

- Regioselectivity: The phenoxy group is an ortho/para director.[1] Due to steric hindrance at the ortho position, the para isomer (4'-position) is heavily favored.[1]
- Key Control Point: Temperature must be controlled (< 5°C initially) to prevent di-acylation.[1]

Step 2: Conversion to 2-Hydroxy-4'-phenoxyacetophenone

Direct hydroxylation is difficult.[1] The preferred route involves

-bromination followed by nucleophilic substitution.[1]

- Bromination: 4'-phenoxyacetophenone is treated with Bromine () or Copper(II) Bromide () in ethyl acetate/chloroform.[1] This yields 2-bromo-1-(4-phenoxyphenyl)ethanone (CAS 2491-38-5).[1]
- Hydrolysis: The bromo-ketone is unstable and lachrymatory.[1] It is converted to the hydroxy ketone via a formate intermediate (using Sodium Formate in aqueous ethanol) which spontaneously hydrolyzes, or by direct hydrolysis with dilute base (though this risks aldol condensation side reactions).[1]

Experimental Protocols

Protocol A: Synthesis of 2-Bromo-4'-phenoxyacetophenone (Intermediate)

- Reagents: 4'-Phenoxyacetophenone (10 mmol), (20 mmol), Ethyl Acetate (50 mL).[1]

- Procedure:
 - Dissolve ketone in ethyl acetate.^[1]^[3]
 - Add

and reflux for 4–6 hours. The green

turns to white

as the reaction proceeds.
 - Filter off the copper salts.^[1]
 - Evaporate solvent to yield the

-bromo derivative.^[1]
- Why

? It provides cleaner mono-bromination compared to elemental bromine, reducing the risk of di-bromination.^[1]

Protocol B: Hydrolysis to 2-Hydroxy-4'-phenoxyacetophenone^[1]

- Reagents: 2-Bromo-4'-phenoxyacetophenone (crude), Sodium Formate (3 eq), Ethanol/Water (1:1).^[1]
- Procedure:
 - Suspend the bromo-ketone in the ethanol/water mixture.^[1]
 - Add Sodium Formate and reflux for 4 hours.
 - Mechanism: The formate ion displaces the bromide () to form the

-formyloxy ketone, which rapidly hydrolyzes to the

-hydroxy ketone under reflux conditions.[1]

- Cool and extract with dichloromethane. Recrystallize from hexane/ether.

Applications in Drug Development[2][7]

The transition from the methyl ketone to the hydroxy ketone is strategic in scaffold design.

The "Hydrophobic Tail" Effect

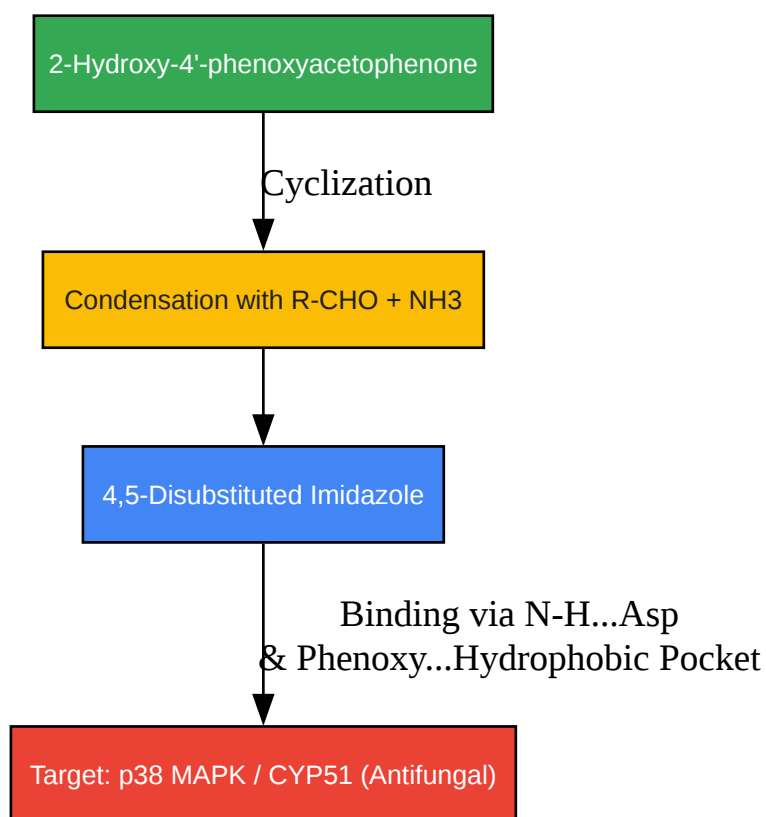
Both molecules contain the 4-phenoxyphenyl moiety.[1] In kinase inhibitors (e.g., Ibrutinib analogs), this group often occupies the hydrophobic "back pocket" of the ATP binding site. The ether linkage provides rotational flexibility, allowing the distal phenyl ring to adjust to the pocket's topology.

Heterocycle Construction (The "Warhead")

2-Hydroxy-4'-phenoxyacetophenone is a versatile precursor for constructing imidazole-based drugs.[1]

- Reaction: Condensation with aldehydes and ammonia (Weidenhagen synthesis).[1]
- Outcome: 4-(4-phenoxyphenyl)-imidazole derivatives.
- Relevance: This core is structurally similar to SB203580 (a p38 MAPK inhibitor).[1] The hydroxy group becomes part of the imidazole nitrogen/carbon framework during cyclization.

Bioactivity Logic Flow[1]



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Figure 2: Logic flow from the hydroxy-ketone scaffold to bioactive kinase inhibitors.[1]

References

- National Center for Biotechnology Information (PubChem). 2-Hydroxy-1-(4-phenoxyphenyl)ethanone (Compound Summary). [\[Link\]](#)[1]
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